

Personal protective equipment for handling N-Benzylideneaniline

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Compound of Interest

Compound Name: N-Benzylideneaniline

Cat. No.: B3420153

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Essential Safety and Handling Guide for N-Benzylideneaniline

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **N-Benzylideneaniline**. Adherence to these protocols is vital for ensuring personal safety and minimizing environmental contamination.

Data Presentation: Chemical and Hazard Summary

N-Benzylideneaniline is a yellow crystalline solid used in organic synthesis.^[1] Understanding its physical properties and associated hazards is the first step in safe handling.

Table 1: Physical and Chemical Properties of **N-Benzylideneaniline**

Property	Value	Citations
Appearance	Light yellow solid / crystalline powder	[1][2][3]
Molecular Formula	C ₁₃ H ₁₁ N	[2][3][4]
Molecular Weight	181.24 g/mol	[2][3]
Melting Point	52 - 54 °C / 125.6 - 129.2 °F	[2][3]
Boiling Point	300 °C / 572 °F	[2][3]
Flash Point	> 110 °C / > 230 °F	[2][3]
Solubility	Insoluble in water; Soluble in alcohol, chloroform, and acetic anhydride.	

| Vapor Pressure | 0.00299 mmHg |[4] |

Table 2: GHS Hazard Classification for **N-Benzylideneaniline**

Hazard Statement	GHS Classification	Description	Citations
H315	Skin Irritation, Category 2	Causes skin irritation.	[3][4]
H319	Serious Eye Irritation, Category 2	Causes serious eye irritation.	[3][4]
H335	Specific Target Organ Toxicity	May cause respiratory irritation.	[3][4]

| Additional Concerns | - | Harmful if swallowed; Limited evidence of a carcinogenic effect. |[5] |

Operational Plan: Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to prevent exposure through inhalation, skin contact, or eye contact.^[6]

- Eye and Face Protection:
 - Wear chemical safety goggles that conform to European Standard EN 166 or OSHA 29 CFR 1910.133 regulations.^{[2][7]}
 - Contact lenses should not be worn as they can absorb and concentrate irritants.^[5]
- Hand Protection:
 - Use chemically resistant, powder-free nitrile rubber gloves.^{[3][6]}
 - For brief contact, a glove with a protection class of 3 or higher (breakthrough time greater than 60 minutes) is recommended.^[5]
 - Regularly inspect gloves for any signs of degradation or puncture and replace them frequently, at least every 30-60 minutes.^{[5][6]}
- Body Protection:
 - Wear a lab coat or overalls to prevent skin contact.^{[2][5]}
 - For tasks with a higher risk of splashing, a PVC apron should be worn.^[5]
 - Safety footwear that covers the entire foot is required in all handling and storage areas.^[8]
- Respiratory Protection:
 - Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.^[2]
 - In situations involving large quantities, potential for dust generation, or inadequate ventilation, a NIOSH/MSHA-approved respirator is necessary.^{[2][5]}

Experimental Protocol: Step-by-Step Handling and Storage

This protocol outlines the procedural steps for the safe handling of **N-Benzylideneaniline** from receipt to storage.

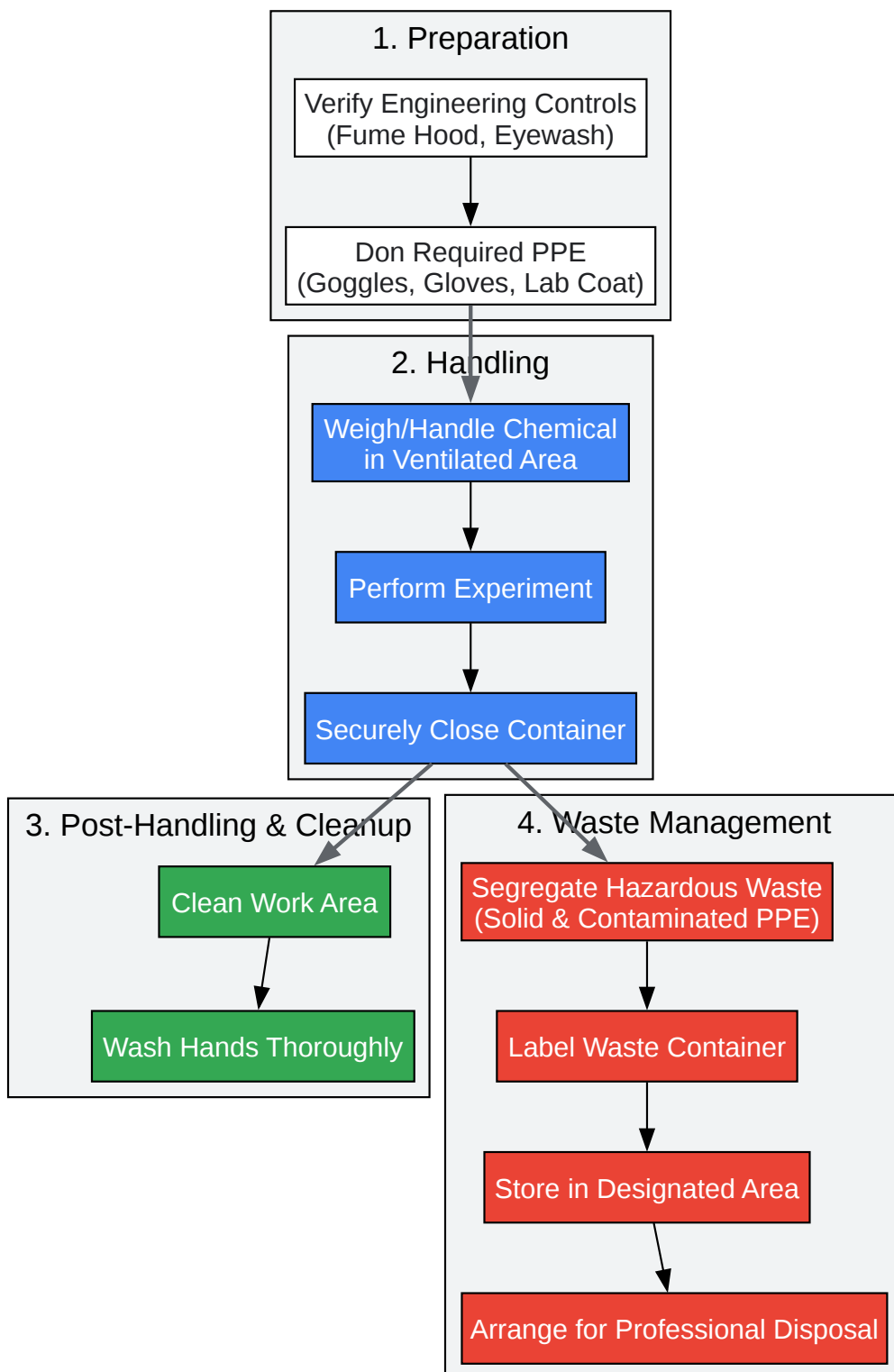
- Preparation and Engineering Controls:
 - Before handling, ensure that engineering controls are operational. This includes a certified chemical fume hood or a well-ventilated area.[\[5\]](#)[\[7\]](#)
 - Confirm that a safety shower and an eyewash station are unobstructed and readily accessible.[\[7\]](#)
 - Gather all necessary PPE and ensure it is in good condition.
- Handling the Chemical:
 - Avoid all personal contact with the substance, including inhalation of dust.[\[5\]](#)
 - Prevent dust formation during handling.[\[2\]](#)[\[7\]](#)
 - Do not eat, drink, or smoke in the area where the chemical is handled.[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
 - Avoid contact with incompatible materials such as oxidizing agents.[\[3\]](#)[\[7\]](#)
- Post-Handling:
 - Thoroughly wash hands, face, and any exposed skin with soap and water immediately after handling.[\[5\]](#)[\[7\]](#)
 - Contaminated work clothes should be laundered separately before reuse.[\[5\]](#)
- Storage:
 - Store the chemical in its original, tightly sealed container.[\[2\]](#)[\[5\]](#)

- Keep the container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
- Store away from incompatible materials and foodstuff containers.[\[5\]](#)

Mandatory Visualization: Chemical Handling Workflow

The following diagram illustrates the logical workflow for safely handling **N-Benzylideneaniline**.

N-Benzylideneaniline Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **N-Benzylideneaniline**.

Disposal Plan: Step-by-Step Waste Management

Waste generated from handling **N-Benzylideneaniline** is considered hazardous and must be managed accordingly.[3]

- Segregation:
 - Collect unused **N-Benzylideneaniline** and any materials contaminated with it (e.g., gloves, wipes, disposable labware) in a designated, sealed, and properly labeled hazardous waste container.[5]
- Container Management:
 - Do not mix with other waste streams.[9]
 - Keep waste containers securely sealed and store them in a designated, well-ventilated area.[5]
- Final Disposal:
 - Dispose of the waste through an approved and licensed waste disposal company.[2][7]
 - Disposal methods may include incineration or burial in a licensed landfill, in accordance with local, state, and federal regulations.[5]
 - Decontaminate empty containers before disposal or reuse.[5]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Table 3: First-Aid Measures

Exposure Route	First-Aid Instructions	Citations
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.	[2] [3] [7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops or persists.	[2] [3] [7]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Get medical attention.	[2] [3] [7]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [\[2\]](#)[\[3\]](#)[\[7\]](#) |

Accidental Release (Spill) Protocol:

- Minor Spills:
 - Restrict access to the area.
 - Wear full PPE, including a dust respirator.[\[5\]](#)
 - Avoid generating dust.[\[5\]](#)[\[7\]](#) If possible, dampen the material with water.[\[5\]](#)
 - Carefully sweep or vacuum the spilled solid into a suitable container for disposal.[\[5\]](#)[\[7\]](#) Ensure any vacuum used is equipped with a HEPA filter.[\[5\]](#)
 - Clean the spill area thoroughly.
- Major Spills:

- Evacuate the area immediately.
- Alert emergency responders and inform them of the nature and location of the hazard.[5]
- Prevent the spill from entering drains or waterways.[5]
- Only personnel trained and equipped for hazardous material cleanup should address the spill.

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References

- 1. Benzylideneaniline - Hazardous Agents | Haz-Map [haz-map.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.at [fishersci.at]
- 4. N-Benzylideneaniline | C₁₃H₁₁N | CID 10858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. pppmag.com [pppmag.com]
- 7. fishersci.com [fishersci.com]
- 8. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
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